

Application Notes and Protocols for In Vitro Cafedrine Studies

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Compound of Interest

Compound Name: *Praxinor*

Cat. No.: *B1232935*

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Introduction

Cafedrine is a cardiac stimulant and antihypotensive agent, chemically a linkage of norephedrine and theophylline.[1] It is often used in combination with theodrenaline. The primary mechanism of action of cafedrine is understood to be twofold: the norephedrine component is believed to induce the release of endogenous noradrenaline, leading to stimulation of adrenergic receptors, while the theophylline component is expected to inhibit phosphodiesterases (PDEs).[2] This dual action results in an increase in intracellular cyclic adenosine monophosphate (cAMP), leading to positive inotropic effects in cardiomyocytes. The primary target receptor for these effects is the β 1-adrenoceptor.[3]

These application notes provide detailed protocols for the in vitro characterization of cafedrine, focusing on its effects on β 1-adrenoceptor activation and phosphodiesterase inhibition.

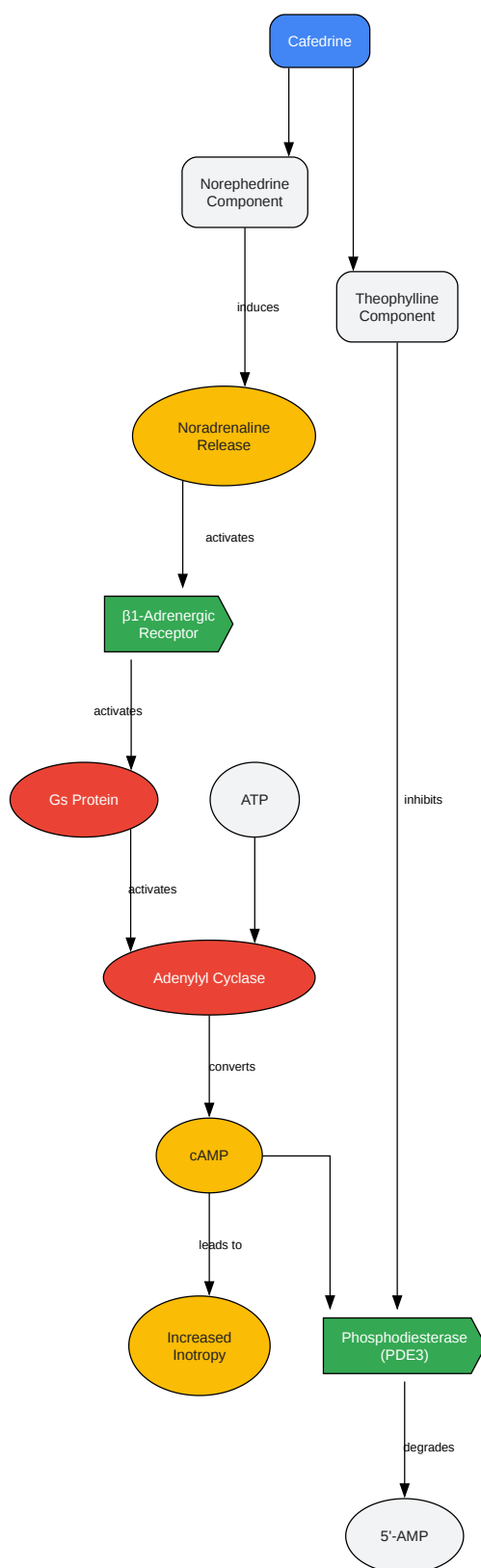
Quantitative Data Summary

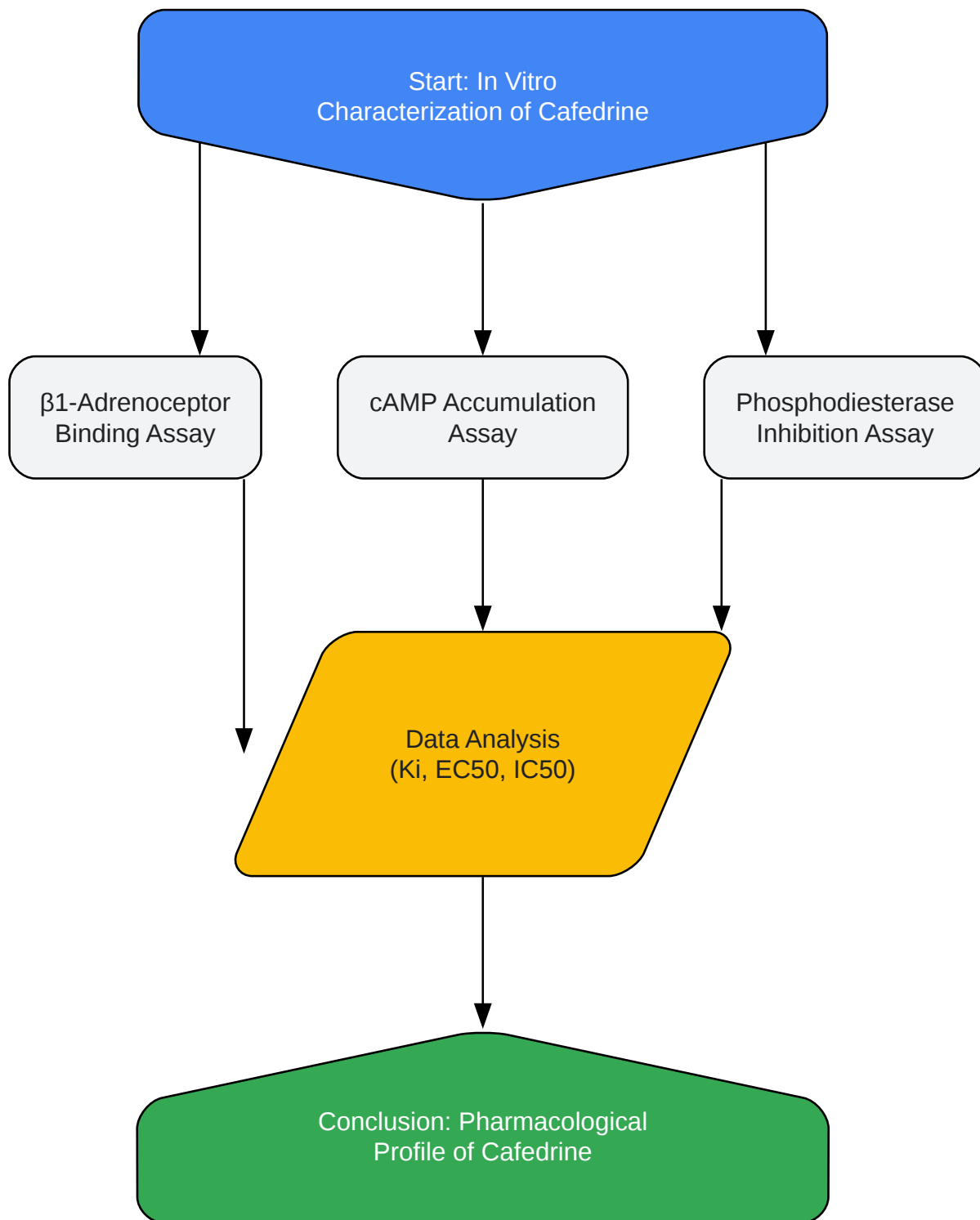
Due to limited publicly available in vitro data for cafedrine alone, the following table includes data for the combination of cafedrine and theodrenaline (Akrinor™) and for cafedrine alone where available. Researchers are advised to determine the potency and efficacy of cafedrine empirically.

Compound/ Combination	Assay	Tissue/Cell Line	Parameter	Value	Reference
Cafedrine/Theodrenaline (20:1)	Isometric Contraction	Human Atrial Trabeculae	EC50	41 ± 3 mg/L	[3]
Cafedrine alone	Particle Transport Velocity	Murine Tracheal Epithelium	EC50	408 µM	[4]
Theodrenaline alone	Particle Transport Velocity	Murine Tracheal Epithelium	EC50	4 µM	[4]
Cafedrine/Theodrenaline	Ca ²⁺ increase	Human Tracheal Epithelial Cells	EC50	0.35 mM (7.32 mM cafedrine and 0.35 mM theodrenaline)	[5]
Cafedrine alone	Ca ²⁺ increase	Human Tracheal Epithelial Cells	EC50	3.14 mM	[5]

Signaling Pathways and Experimental Workflows

Cafedrine's Proposed Mechanism of Action in Cardiomyocytes





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